

A Comprehensive Review of Peimisine: Pharmacological Activities, Mechanisms, and Experimental Protocols

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Compound of Interest

Compound Name: *Peimisine*

Cat. No.: *B163368*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Peimisine is a naturally occurring isosteroidal alkaloid found predominantly in the bulbs of various *Fritillaria* species, a genus of flowering plants in the lily family (Liliaceae).^{[1][2][3]} These plants have a long history of use in traditional Chinese medicine for treating respiratory ailments such as cough, asthma, and phlegm.^{[1][4]} Modern pharmacological research has begun to scientifically validate these traditional uses and uncover new therapeutic potentials for **Peimisine** and its related compounds. Studies have demonstrated a range of biological activities, including anti-inflammatory, antiasthmatic, antioxidant, and antitumor effects.^{[1][4][5]} This technical guide provides a comprehensive review of the existing literature on **Peimisine**, focusing on its pharmacological effects, underlying mechanisms of action, and the experimental protocols used in its study.

Pharmacological Activities and Mechanisms of Action

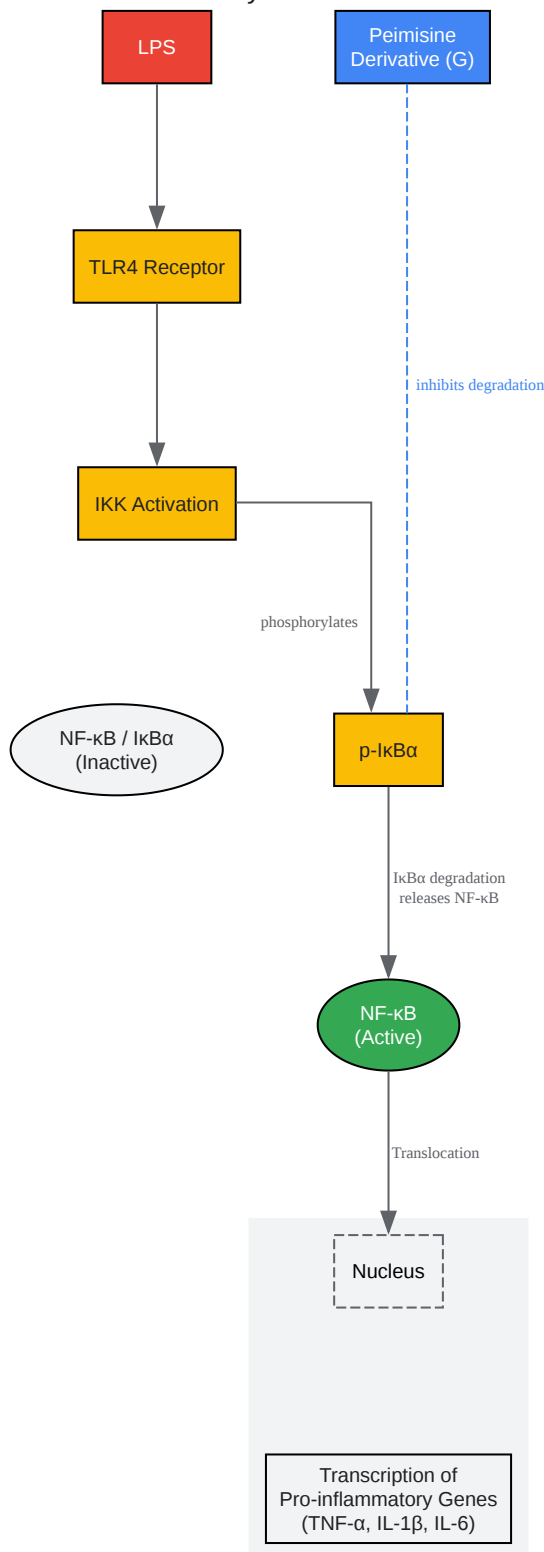
Peimisine exerts its effects through multiple biological pathways. Its diverse activities make it a compound of significant interest for therapeutic development.

Anti-inflammatory and Antiasthmatic Effects

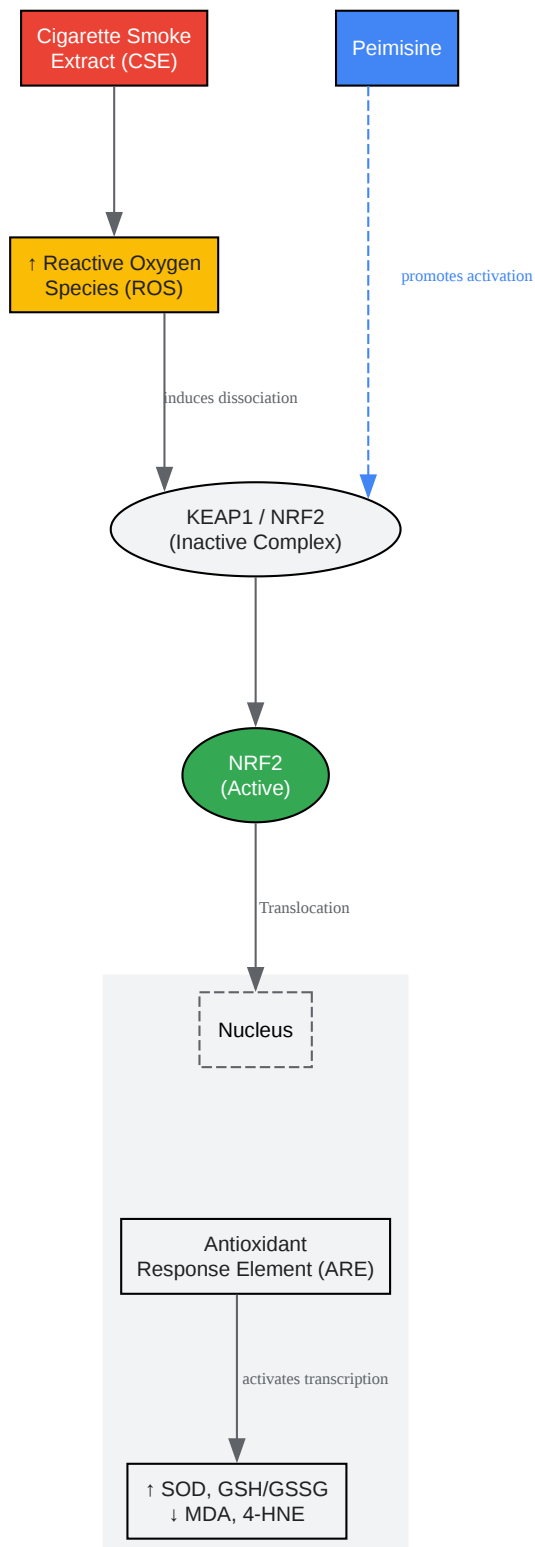
Peimisine has shown significant potential in mitigating inflammation and asthma. Its mechanisms are multifaceted, involving the modulation of key signaling pathways and the inhibition of inflammatory mediators.^[1]

Mechanism of Action: The primary anti-inflammatory mechanism of **Peimisine** and its derivatives involves the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^[1] In response to inflammatory stimuli like Lipopolysaccharide (LPS), the NF-κB dimer is held inactive in the cytoplasm by its inhibitor, IκB. **Peimisine** treatment has been shown to prevent the degradation of IκB, thereby blocking the translocation of NF-κB to the nucleus and subsequent transcription of pro-inflammatory cytokines like TNF-α, IL-1β, and IL-6.^[1]

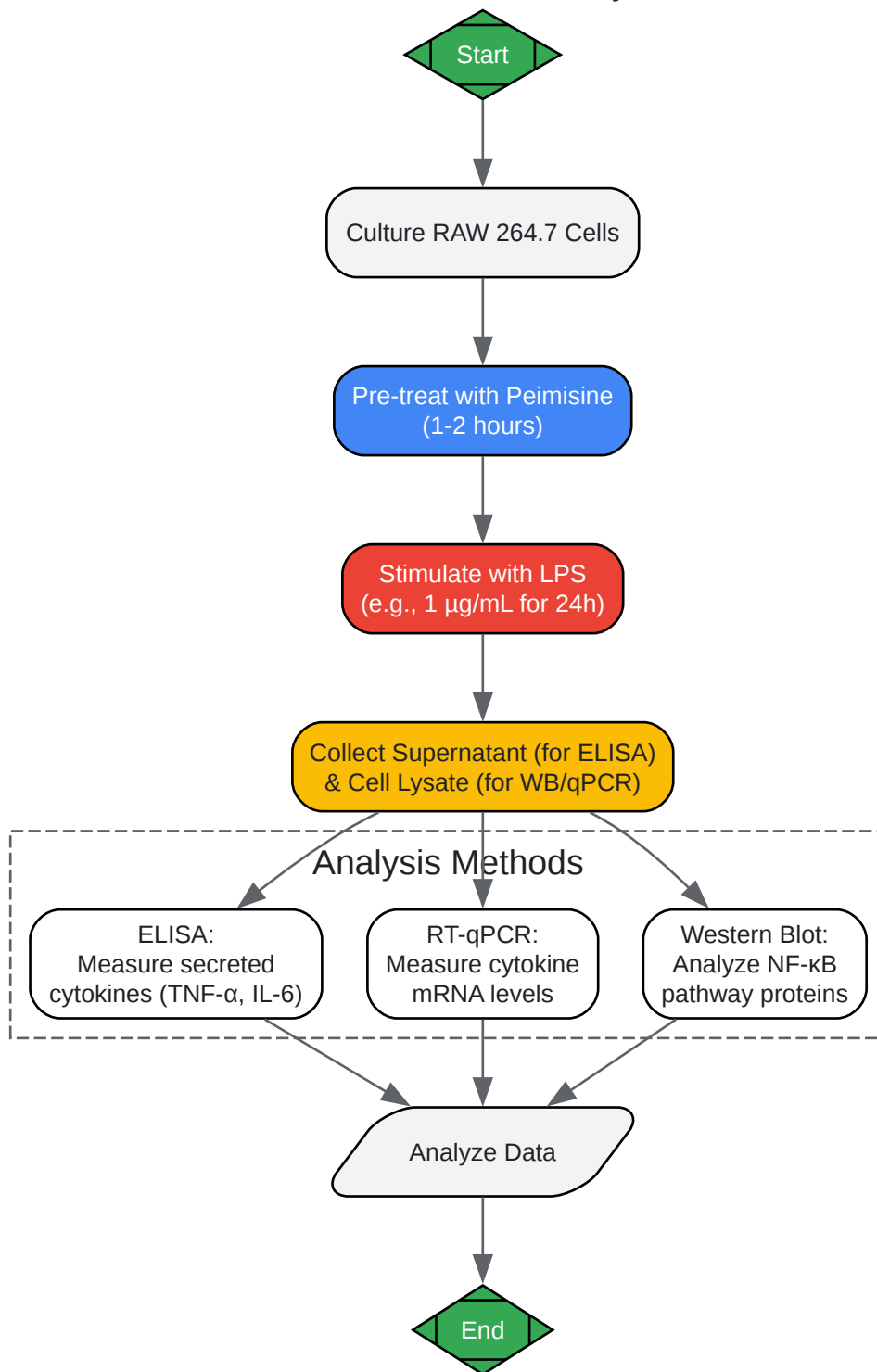
For its antiasthmatic properties, **Peimisine** has been found to relax tracheal smooth muscle. This is achieved by affecting M-receptors, exciting β-receptors, inhibiting the release of intracellular calcium, and promoting the release of nitric oxide.^[1]

Peimisine's Anti-inflammatory Mechanism via NF- κ B Pathway

Peimisine's Antioxidant Mechanism via KEAP1/NRF2 Pathway



Workflow: LPS-Induced Inflammation Assay in RAW 264.7 Cells

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